

3-Bromo-5-formylbenzoic acid CAS number and properties

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Compound of Interest

Compound Name: *3-Bromo-5-formylbenzoic acid*

Cat. No.: *B112580*

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An In-depth Technical Guide to **3-Bromo-5-formylbenzoic acid**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Bromo-5-formylbenzoic acid** (CAS No. 398119-27-2), a versatile building block in synthetic and medicinal chemistry. This document details its chemical and physical properties, safety and handling protocols, and its emerging role in the synthesis of novel therapeutic agents.

Core Chemical Information

CAS Number: 398119-27-2[1][2]

3-Bromo-5-formylbenzoic acid is a trifunctional aromatic compound containing a carboxylic acid, an aldehyde (formyl group), and a bromine atom. This unique combination of functional groups makes it a valuable intermediate for creating complex molecular architectures, particularly in the field of drug discovery.

Table 1: Chemical and Physical Properties

Property	Value	Source
CAS Number	398119-27-2	[1] [2]
Molecular Formula	C ₈ H ₅ BrO ₃	[1] [2]
Molecular Weight	229.03 g/mol	[1]
IUPAC Name	3-bromo-5-formylbenzoic acid	[1]
Canonical SMILES	<chem>C1=C(C=C(C=C1C(=O)O)Br)C=O</chem>	[1]
InChI Key	NQFXEXFUWOVHGW-UHFFFAOYSA-N	[1]
Appearance	White to off-white solid (typical)	-
Melting Point	155 - 158 °C	[3]
Boiling Point	Data not available	-
Solubility	Soluble in organic solvents like DMF, DMSO.	-

Safety and Handling

3-Bromo-5-formylbenzoic acid is considered hazardous and should be handled with appropriate personal protective equipment (PPE) in a well-ventilated area.

Table 2: GHS Hazard and Precautionary Statements

GHS Classification	Code	Statement
Hazard Statements	H302	Harmful if swallowed. [1]
H315		Causes skin irritation. [1] [3]
H319		Causes serious eye irritation. [1] [3]
H335		May cause respiratory irritation. [1] [3]
Precautionary Statements	P261	Avoid breathing dust. [3]
P264		Wash skin thoroughly after handling. [3]
P280		Wear protective gloves/eye protection/face protection. [3]
P302 + P352		IF ON SKIN: Wash with plenty of soap and water. [3]
		IF IN EYES: Rinse cautiously with water for several minutes.
P305 + P351 + P338		Remove contact lenses, if present and easy to do. Continue rinsing. [3]

Applications in Research and Drug Development

The unique trifunctional nature of **3-Bromo-5-formylbenzoic acid** makes it a valuable starting material in medicinal chemistry. While specific drugs derived directly from this compound are not widely documented in publicly available literature, its structural motifs are present in molecules targeting various diseases.

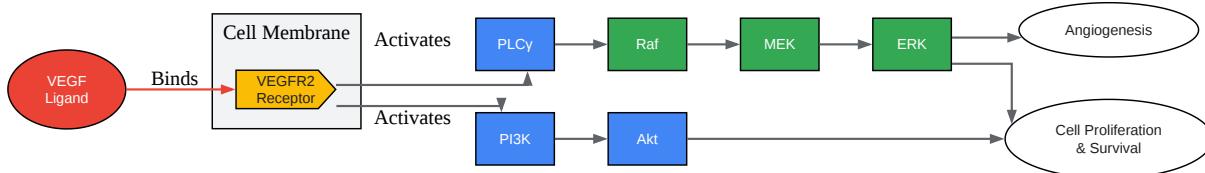
Derivatives of bromo-benzoic acids are known to be key intermediates in the synthesis of:

- Anti-cancer agents: Similar structures have been utilized in the development of kinase inhibitors, such as those targeting VEGFR2, which is crucial in angiogenesis (the formation of new blood vessels that tumors need to grow).[\[4\]](#)

- Agrochemicals: This class of compounds serves as a building block for herbicides and pesticides.[5][6]
- Novel Therapeutics: The bromine atom allows for cross-coupling reactions (e.g., Suzuki, Heck), while the aldehyde and carboxylic acid groups provide sites for forming amides, esters, and other functional groups, enabling the construction of diverse chemical libraries for high-throughput screening.

Potential Signaling Pathway Involvement

Given that structurally related compounds are investigated as anticancer agents, a logical application of **3-Bromo-5-formylbenzoic acid** is in the synthesis of inhibitors targeting key signaling pathways in cancer. One such pathway is the VEGFR2 signaling cascade, which is critical for tumor angiogenesis.



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Caption: Simplified VEGFR2 signaling pathway, a common target in anti-cancer drug development.

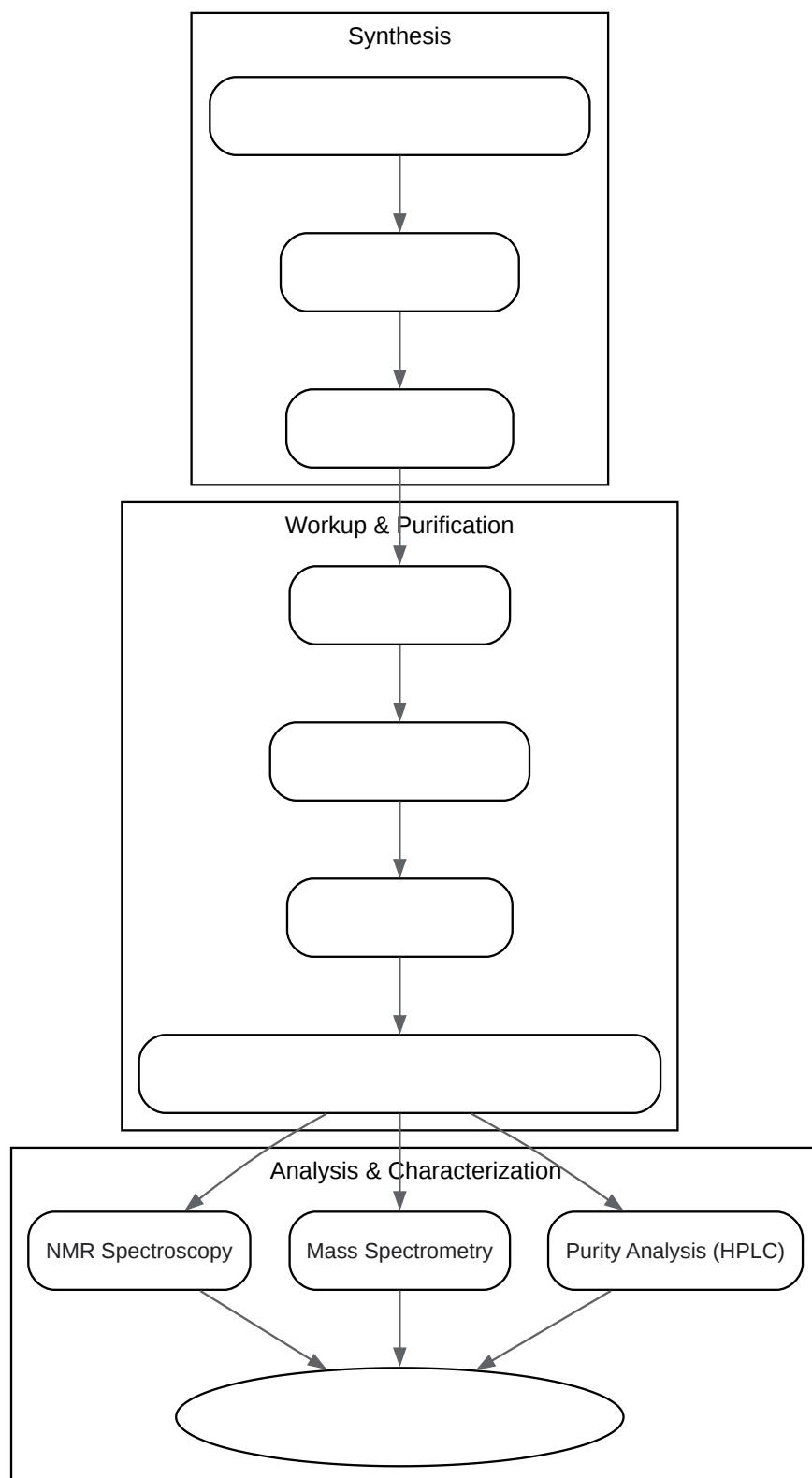
Experimental Protocols

While a specific, detailed synthesis protocol for **3-Bromo-5-formylbenzoic acid** is not readily available in the provided search results, a general synthetic approach can be inferred from the synthesis of analogous compounds, such as the oxidation of a methyl group to a carboxylic acid. A plausible synthetic route would involve the selective oxidation of one of two methyl groups on a dibromotoluene precursor, followed by functional group manipulation.

A more direct, albeit hypothetical, protocol would be the bromination of 3-formyl-5-methylbenzoic acid.

General Workflow for Synthesis and Purification

The following diagram illustrates a typical workflow for the synthesis, purification, and characterization of a chemical intermediate like **3-Bromo-5-formylbenzoic acid**.

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Caption: General experimental workflow for the synthesis and purification of a chemical intermediate.

This guide serves as a foundational resource for professionals engaged in chemical synthesis and drug discovery. The unique structural features and reactivity of **3-Bromo-5-formylbenzoic acid** position it as a compound of significant interest for future research and development endeavors.

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